



Application Notes: Live-Cell Imaging of α4β1 Integrin Dynamics with BIO 1211

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Integrins are a family of transmembrane heterodimeric receptors that mediate cell-matrix and cell-cell adhesion. The $\alpha4\beta1$ integrin, also known as Very Late Antigen-4 (VLA-4), plays a pivotal role in a variety of physiological and pathological processes, including immune cell trafficking, inflammation, and cancer metastasis.[1][2] Its interaction with ligands such as vascular cell adhesion molecule-1 (VCAM-1) and the CS-1 domain of fibronectin triggers intracellular signaling cascades that regulate cell migration, proliferation, and survival.[2][3]

BIO 1211 is a high-affinity, selective small molecule inhibitor of $\alpha 4\beta 1$ integrin.[4] It exhibits potent inhibitory effects on the activated form of the receptor, making it a valuable tool for investigating the functional roles of $\alpha 4\beta 1$ in various cellular contexts and a potential therapeutic agent for inflammatory diseases and cancer.

These application notes provide detailed protocols for utilizing live-cell imaging techniques to investigate the effects of **BIO 1211** on $\alpha 4\beta 1$ integrin-mediated processes, including cell adhesion, migration, and downstream signaling events.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **BIO 1211** and the expected outcomes from the described live-cell imaging assays.



Table 1: Properties of BIO 1211

Parameter	Value	Refere
Target	α4β1 Integrin (VLA-4)	
ΙC50 (α4β1)	0.004 μM (4 nM)	
ΙC50 (α4β7)	2 μΜ	-
Selectivity	~200-fold for activated α4β1	-
Solubility	Soluble to 2 mg/ml in water	-
Storage	Store at -20°C	-

Table 2: Expected Quantitative Outcomes from Live-Cell Imaging Assays with BIO 1211

Assay	Parameter Measured	Expected Effect of BIO 1211	
Live-Cell Migration (Wound Healing)	Wound Closure Rate (%/hour)	Decrease	
Individual Cell Velocity (µm/min)	Decrease		
Live-Cell Adhesion	Adhesion Force (nN)	Decrease	
Percentage of Adherent Cells (%)	Decrease		
Focal Adhesion Dynamics	Focal Adhesion Assembly/Disassembly Rate	Altered Dynamics	
Downstream Signaling (FRET)	RhoA Activity (FRET Ratio)	Altered Activity	

Signaling Pathway

The $\alpha 4\beta 1$ integrin signaling pathway is a complex network that regulates the cytoskeleton and cell motility. Upon ligand binding, $\alpha 4\beta 1$ clustering activates downstream signaling cascades

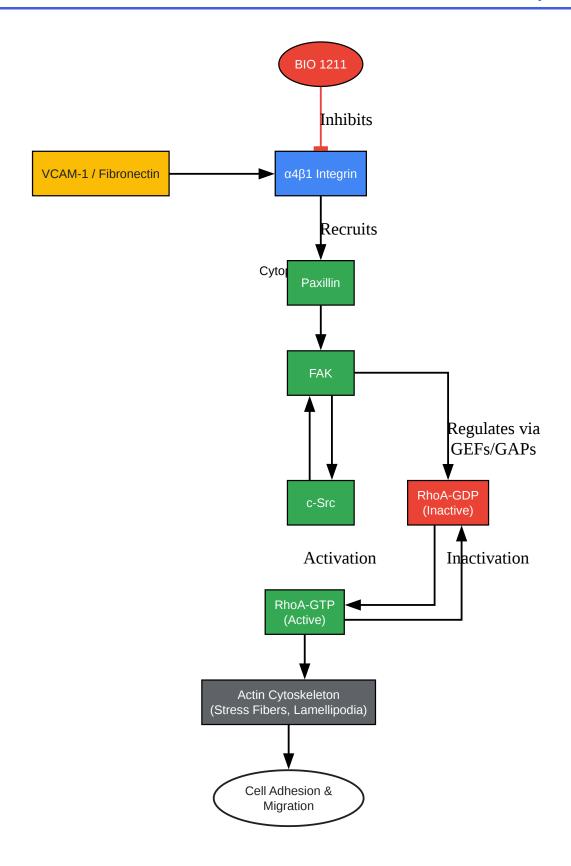




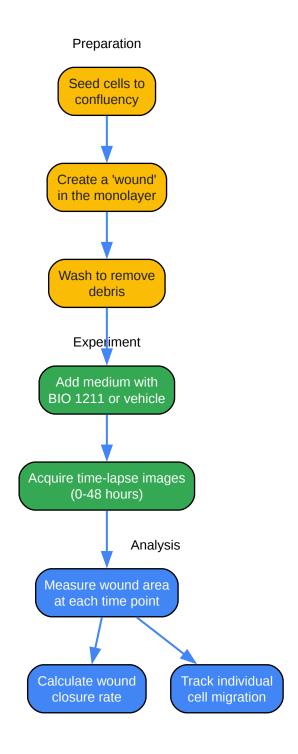


involving key proteins such as Paxillin, Focal Adhesion Kinase (FAK), and Src. This ultimately leads to the modulation of Rho family GTPases, like RhoA, which control actin dynamics and cell contraction. **BIO 1211**, by inhibiting the initial ligand-integrin interaction, is expected to disrupt these downstream events.









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